

# An In-depth Technical Guide to the Structure and Synthesis of Tfillrnpndk-NH2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tfillrnpndk-NH2

Cat. No.: B12379800

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This technical guide provides a comprehensive overview of the structure, synthesis, and analysis of the novel peptide **Tfillrnpndk-NH2**. The content is tailored for researchers, scientists, and drug development professionals, offering detailed protocols and data presentation to facilitate understanding and replication of key procedures.

## Peptide Structure and Properties

The primary structure of the peptide is defined by the linear sequence of its amino acids: Thr-Phe-Leu-Leu-Arg-Asn-Pro-Asn-Asp-Lys. The C-terminus is amidated, denoted by "-NH2".

The constituent amino acids of **Tfillrnpndk-NH2** impart specific physicochemical properties to the peptide, influencing its structure, solubility, and potential biological activity. A summary of these properties is presented in Table 1.

Amino Acid	3-Letter Code	1-Letter Code	Molecular Weight ( g/mol )	Property
Threonine	Thr	T	119.12	Polar, uncharged
Phenylalanine	Phe	F	165.19	Nonpolar, aromatic
Leucine	Leu	L	131.17	Nonpolar, aliphatic
Leucine	Leu	L	131.17	Nonpolar, aliphatic
Arginine	Arg	R	174.20	Basic, positively charged
Asparagine	Asn	N	132.12	Polar, uncharged
Proline	Pro	P	115.13	Nonpolar, aliphatic
Asparagine	Asn	N	132.12	Polar, uncharged
Aspartic Acid	Asp	D	133.10	Acidic, negatively charged
Lysine	Lys	K	146.19	Basic, positively charged

Based on its amino acid sequence, several properties of **Tfllrnpndk-NH<sub>2</sub>** can be predicted. These are summarized in Table 2. The presence of both hydrophobic (Phe, Leu, Pro) and charged (Arg, Asp, Lys) residues suggests that the peptide may exhibit amphipathic characteristics.

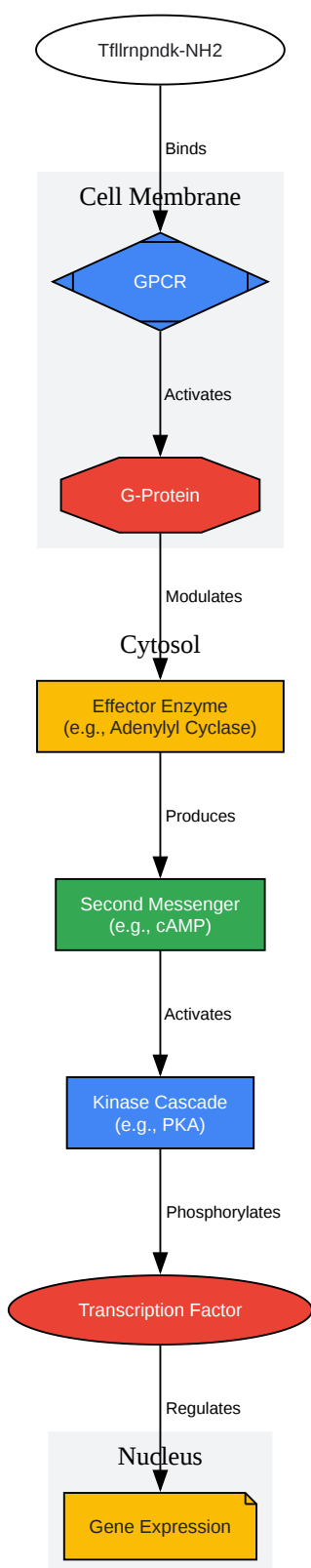
Property	Predicted Value
Molecular Weight	1259.48 g/mol
Isoelectric Point (pI)	8.5 (estimated)
Net Charge at pH 7	+1 (estimated)

## Peptide Synthesis

The synthesis of **Tfllrnpndk-NH2** is most effectively achieved through Solid-Phase Peptide Synthesis (SPPS).<sup>[1][2]</sup> This method involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.<sup>[1][3]</sup> The Fmoc/tBu strategy is a widely used approach for SPPS.<sup>[1]</sup>

The general workflow for the synthesis of **Tfllrnpndk-NH2** using Fmoc/tBu chemistry is depicted in the following diagram.





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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure and Synthesis of Tflrnpndk-NH<sub>2</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12379800#structure-and-synthesis-of-tflrnpndk-nh2\]](https://www.benchchem.com/product/b12379800#structure-and-synthesis-of-tflrnpndk-nh2)

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Address: 3281 E Guasti Rd

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Email: [info@benchchem.com](mailto:info@benchchem.com)